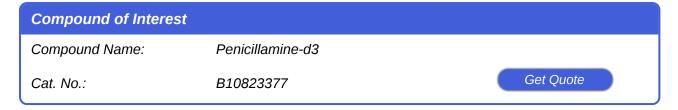


A Technical Guide to Penicillamine-d3: Sourcing and Application for Research Professionals

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Penicillamine-d3**, a critical reagent for research applications. It details commercially available sources, purchasing information, and its primary application as an internal standard in the quantitative analysis of D-penicillamine. Furthermore, it elucidates the relevant biological context of D-penicillamine and provides a detailed experimental protocol for its analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Penicillamine-d3: Supplier and Purchasing Information

Penicillamine-d3 (deuterated penicillamine) is a stable isotope-labeled analog of D-penicillamine. Its primary utility in a research setting is as an internal standard for quantitative analysis by mass spectrometry, providing a high degree of accuracy and precision.[1] Several suppliers offer **Penicillamine-d3** for research purposes. The following table summarizes key purchasing information from prominent vendors.



Supplier	Catalog Number	Purity	Available Quantities	Additional Information
Cayman Chemical	33797	≥99% deuterated forms (d1-d3)	1 mg	Price available on website. A product insert and safety data sheet (SDS) are available for download.[2][3]
Simson Pharma Limited	P1100002	Accompanied by Certificate of Analysis	Inquire for quantities	Offers Penicillamine-D3 (Mixture of Isomers). Contact for pricing and certificate of analysis.[4][5]
Veeprho	DVE001231	High Purity (details on request)	Inquire for quantities	Labeled as D- Penicillamine-D3 and is intended for use as an internal standard in analytical and pharmacokinetic research.[6]
Axios Research	AR-P01381	Fully characterized chemical compound	Inquire for quantities	Provided with a comprehensive Certificate of Analysis (COA). Intended for analytical purposes.[7][8]



Experimental Protocol: Quantification of Dpenicillamine in Biological Matrices using LC-MS/MS with Penicillamine-d3 Internal Standard

The following protocol is a representative methodology synthesized from published research for the quantification of D-penicillamine in plasma samples.[9][10][11]

- 2.1. Objective: To accurately quantify the concentration of D-penicillamine in plasma samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Penicillamine-d3** as an internal standard.
- 2.2. Materials and Reagents:
- D-penicillamine standard
- Penicillamine-d3 (internal standard)
- N-(1-pyrenyl)maleimide (NPM) derivatizing agent
- · Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, ultrapure
- Plasma samples (e.g., human, rat)
- Microcentrifuge tubes
- HPLC or UPLC system coupled to a tandem mass spectrometer
- 2.3. Sample Preparation (Derivatization):
- Standard and Internal Standard Stock Solutions: Prepare stock solutions of D-penicillamine and Penicillamine-d3 in a suitable solvent (e.g., water or methanol).



- Working Solutions: Prepare serial dilutions of the D-penicillamine stock solution to create calibration standards. Prepare a working solution of **Penicillamine-d3**.
- Plasma Sample Spiking: In a microcentrifuge tube, add a small volume of the Penicillamined3 working solution to a known volume of plasma sample, calibration standard, or quality control (QC) sample.
- Protein Precipitation: Precipitate proteins by adding a volume of cold acetonitrile (typically 3x the plasma volume). Vortex vigorously and centrifuge at high speed to pellet the precipitated proteins.
- Derivatization: Transfer the supernatant to a new tube. Add the derivatizing agent, N-(1-pyrenyl)maleimide (NPM), which reacts with the thiol group of penicillamine to form a fluorescent and readily ionizable derivative.[11] Incubate the mixture under appropriate conditions (e.g., time, temperature) to ensure complete reaction.
- Final Preparation: Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

2.4. LC-MS/MS Conditions:

- Liquid Chromatography:
 - Column: A suitable reversed-phase column (e.g., C18)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A gradient elution program should be optimized to ensure good separation of the analyte from matrix components.
 - Flow Rate: Dependent on the column dimensions (typically 0.2-0.5 mL/min).
 - Injection Volume: Typically 5-10 μL.
- Tandem Mass Spectrometry:



- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for both the Dpenicillamine-NPM derivative and the **Penicillamine-d3**-NPM derivative need to be determined and optimized.
- Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

2.5. Data Analysis:

Quantify D-penicillamine in the unknown samples by constructing a calibration curve. This is achieved by plotting the ratio of the peak area of the D-penicillamine derivative to the peak area of the **Penicillamine-d3** derivative against the concentration of the calibration standards. The concentration of D-penicillamine in the samples can then be determined from this curve.

Visualization of Experimental Workflow and Biological Pathways

3.1. Experimental Workflow

The following diagram illustrates the key steps in the quantification of D-penicillamine using LC-MS/MS with **Penicillamine-d3** as an internal standard.



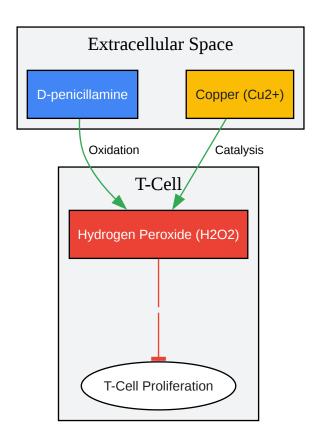
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Caption: LC-MS/MS workflow for D-penicillamine quantification.

3.2. Signaling Pathway: Immunomodulatory Action of D-penicillamine



D-penicillamine's therapeutic effect in conditions like rheumatoid arthritis is partly attributed to its immunomodulatory properties. One proposed mechanism involves the inhibition of T-cell function in a copper-dependent manner.[12][13][14]



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Caption: D-penicillamine's inhibition of T-cell proliferation.

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